

understanding the formation of nitrogen dioxide in silver-nitric acid reaction

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Compound of Interest

Compound Name: Nitric acid;silver

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An In-depth Technical Guide on the Formation of Nitrogen Dioxide in the Silver-Nitric Acid Reaction

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive examination of the chemical reaction between silver (Ag) and nitric acid (HNO₃), with a specific focus on the formation of nitrogen dioxide (NO₂). This reaction is a classic example of metal-acid chemistry and serves as a fundamental process in various fields, including precious metal refining, synthesis of silver-based reagents, and analytical chemistry. Understanding the underlying mechanisms and controlling factors is critical for optimizing reaction conditions, ensuring safety, and achieving desired product yields.

Core Chemical Principles

The reaction between silver and nitric acid is an oxidation-reduction (redox) process. Silver metal is oxidized to silver ions (Ag⁺), while the nitrogen in nitric acid is reduced. The specific reduction product of nitric acid is highly dependent on the acid's concentration and the reaction temperature.

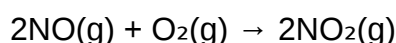
- **With Concentrated Nitric Acid:** When silver reacts with hot, concentrated nitric acid, nitrogen dioxide (NO₂) is the primary nitrogen oxide formed. Silver is oxidized from an oxidation state of 0 to +1, and nitrogen is reduced from +5 in the nitrate ion (NO₃⁻) to +4 in nitrogen dioxide. [\[1\]](#)[\[2\]](#) The overall balanced chemical equation is:



- With Dilute Nitric Acid: In contrast, the reaction with cold or dilute nitric acid predominantly yields nitric oxide (NO) gas.[5] The balanced equation for this reaction is:

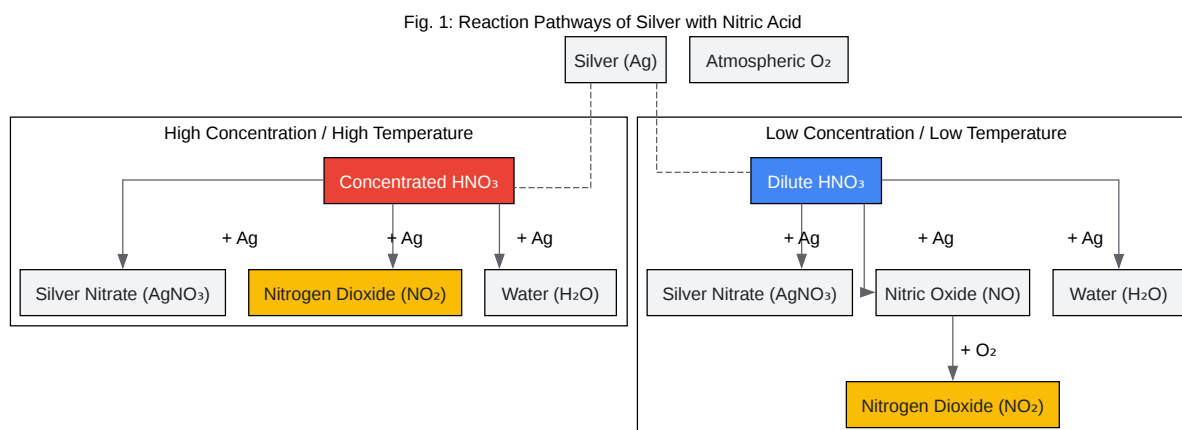


It is important to note that the nitric oxide produced can subsequently react with atmospheric oxygen to form nitrogen dioxide, which is observed as a reddish-brown gas above the reaction mixture.[6]



Reaction Pathways

The concentration of nitric acid is the pivotal factor that dictates the reaction pathway and the resulting nitrogen oxide product. The diagram below illustrates this relationship.



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Fig. 1: Reaction Pathways of Silver with Nitric Acid

Quantitative Analysis of Reaction Kinetics

The rate of silver dissolution and, consequently, the formation of nitrogen dioxide is influenced by several key parameters. Kinetic studies have provided valuable quantitative data to understand and model this reaction.

Factors Influencing Reaction Rate

- **Nitric Acid Concentration:** The reaction rate increases with nitric acid concentration up to a certain point. Studies have shown that the dissolution rate is accelerated with acid concentrations less than 10 mol/L, while concentrations greater than 10 mol/L can lead to a decrease in the rate.^[7] The reaction order with respect to nitric acid is two at low concentrations and one for concentrations above 4 M.^[1]
- **Temperature:** As with most chemical reactions, an increase in temperature significantly increases the rate of silver dissolution.^[8] The reaction is often heated to achieve a reasonable rate.^{[5][9]}
- **Surface Area:** Increasing the surface area of the silver metal (e.g., by using powder or small shot instead of a solid ingot) accelerates the reaction.^[10]
- **Stirring Speed:** Agitation of the reaction mixture enhances the dissolution rate, particularly at lower stirring speeds.^[8]

Data Presentation

The following tables summarize key quantitative data derived from kinetic studies of the silver-nitric acid reaction.

Table 1: Kinetic Parameters for Silver Dissolution in Nitric Acid

Parameter	Value	Conditions / Notes	Source(s)
Activation Energy (Ea)	12.1 kcal/mol (~50.6 kJ/mol)	For pure silver dissolution.	[1]
57.66 kJ/mol	Reaction controlled by surface reaction.	[8]	
33.95 kJ/mol	For Ag-Au _{0.04} -Cu _{0.10} alloy.	[7]	
68.87 kJ/mol	For Ag-Cu _{0.23} alloy.	[7]	
Reaction Order (re: HNO ₃)	2.0	Low HNO ₃ concentrations (< 4 M).	[1]
1.0	High HNO ₃ concentrations (> 4 M).	[1]	
Optimal Concentration	~10 mol/L	Concentration for maximum dissolution rate. Rate decreases above this value.	[2][7]

Experimental Protocols

This section outlines detailed methodologies for conducting and analyzing the reaction between silver and nitric acid in a controlled laboratory setting.

Safety Precaution: The reaction of silver with concentrated nitric acid produces nitrogen dioxide (NO₂), a highly toxic and corrosive gas.[6] All procedures must be performed in a properly functioning chemical fume hood. Appropriate personal protective equipment (PPE), including safety goggles, a lab coat, and acid-resistant gloves, must be worn at all times.

Protocol 1: Synthesis of Silver Nitrate with NO₂ Generation

Objective: To synthesize silver nitrate from metallic silver using concentrated nitric acid, observing the generation of nitrogen dioxide.

Materials:

- Pure silver (e.g., 1 troy ounce coin, shot, or powder)
- Concentrated nitric acid (~68-70%, ~15.8 M)
- Deionized water
- 250 mL beaker or flask
- Hot plate with stirring capability
- Glass stir rod
- Graduated cylinders

Procedure:

- Weigh a known mass of pure silver (e.g., 10.0 g) and place it into the 250 mL beaker.
- Inside a fume hood, carefully measure the stoichiometric amount of concentrated nitric acid. For the reaction $\text{Ag} + 2\text{HNO}_3 \rightarrow \text{AgNO}_3 + \text{NO}_2 + \text{H}_2\text{O}$, approximately 1.2 mL of concentrated HNO_3 is needed per gram of silver. An excess of acid (e.g., 2.5 M excess) is recommended to ensure complete reaction.[5] For 10.0 g of silver, use approximately 15-20 mL of concentrated HNO_3 .
- Slowly add the nitric acid to the beaker containing the silver.
- Place the beaker on a hot plate and begin gentle heating and stirring. The reaction is very slow at room temperature.[5]
- As the temperature increases, the reaction will become more vigorous, with bubbling and the evolution of a reddish-brown gas (NO_2).[9]

- Maintain gentle heat until all the silver has dissolved. If silver nitrate crystals precipitate and block the reaction, a small amount of deionized water can be added to redissolve them.[\[5\]](#)
- Once the reaction is complete, turn off the heat and allow the solution to cool. The resulting solution is aqueous silver nitrate mixed with any excess nitric acid.

Protocol 2: Quantification of Reactants and Products

Objective: To quantify the concentration of the final silver nitrate product and any remaining nitric acid.

Methodology: Titration (based on thermometric or potentiometric methods).[\[11\]](#)

A. Silver Nitrate Quantification (Precipitation Titration):

- Accurately pipette a small aliquot (e.g., 1.0 mL) of the final reaction solution into a titration vessel.
- Dilute the aliquot with a known volume of deionized water (e.g., to 25 mL).
- Titrate the diluted solution with a standardized solution of sodium chloride (NaCl, e.g., 0.1 M).
- The reaction $\text{AgNO}_3(\text{aq}) + \text{NaCl}(\text{aq}) \rightarrow \text{AgCl}(\text{s}) + \text{NaNO}_3(\text{aq})$ will proceed.
- The endpoint is detected when all Ag^+ ions have precipitated as AgCl. This can be determined using a silver-ion selective electrode (potentiometry) or by a change in temperature (thermometric titration).
- Calculate the concentration of AgNO_3 in the original solution based on the volume and concentration of the NaCl titrant used.

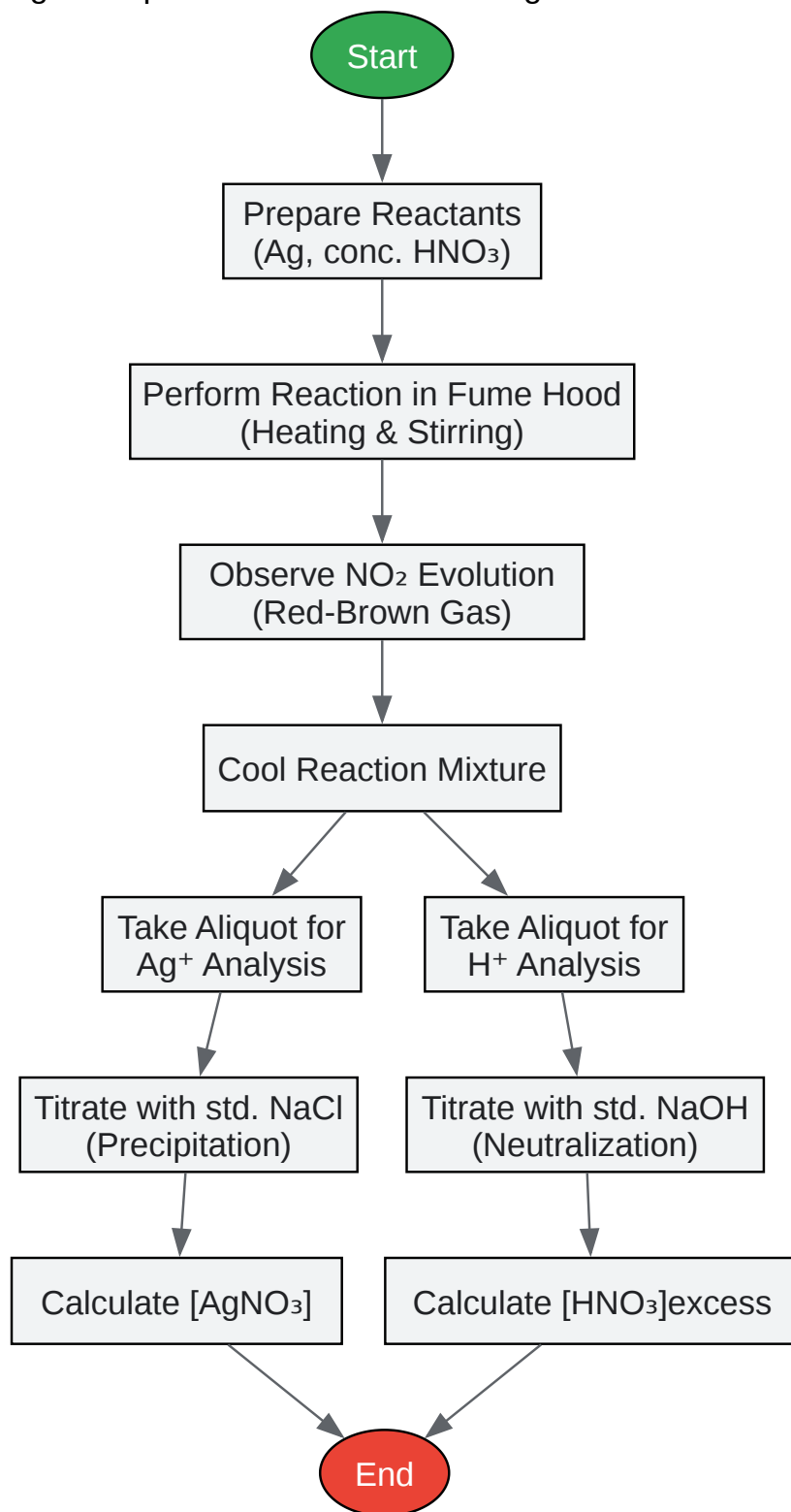
B. Nitric Acid Quantification (Acid-Base Titration):

- Accurately pipette a separate aliquot (e.g., 5.0 mL) of the final reaction solution into a titration vessel.
- Dilute with deionized water.

- Titrate the solution with a standardized solution of sodium hydroxide (NaOH, e.g., 0.1 M).
- The endpoint corresponds to the neutralization of the excess nitric acid and can be detected using a pH electrode or a suitable indicator.
- Calculate the concentration of the unreacted HNO_3 .

Experimental Workflow Visualization

The following diagram outlines a typical workflow for the synthesis and analysis of the silver-nitric acid reaction products.

Fig. 2: Experimental Workflow for Ag + HNO₃ Reaction[Click to download full resolution via product page](#)Fig. 2: Experimental Workflow for Ag + HNO₃ Reaction

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